

1,2,4-Triacetoxybenzene: A Versatile Intermediate in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 1,2,4-Triacetoxybenzene

Cat. No.: B1630906

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2,4-Triacetoxybenzene is a highly valuable and versatile intermediate in the field of pharmaceutical and organic synthesis. Its unique chemical structure, featuring a benzene ring substituted with three acetoxy groups, allows for a variety of chemical transformations, making it a crucial building block for a range of biologically active molecules. This document provides detailed application notes and experimental protocols for the use of **1,2,4-triacetoxybenzene** in the synthesis of several key compounds, including the anti-cataract drug Catalin, the marine natural products Echinamines A and B, the complex polyphenol Santalin Y, and 6,7-dihydroxycoumarins.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₂ O ₆	[cite:]
Molecular Weight	252.22 g/mol	[cite:]
Appearance	White to off-white crystalline powder	[cite:]
Melting Point	98-100 °C	
Solubility	Soluble in hot ethanol and methanol	

Applications in Pharmaceutical Synthesis

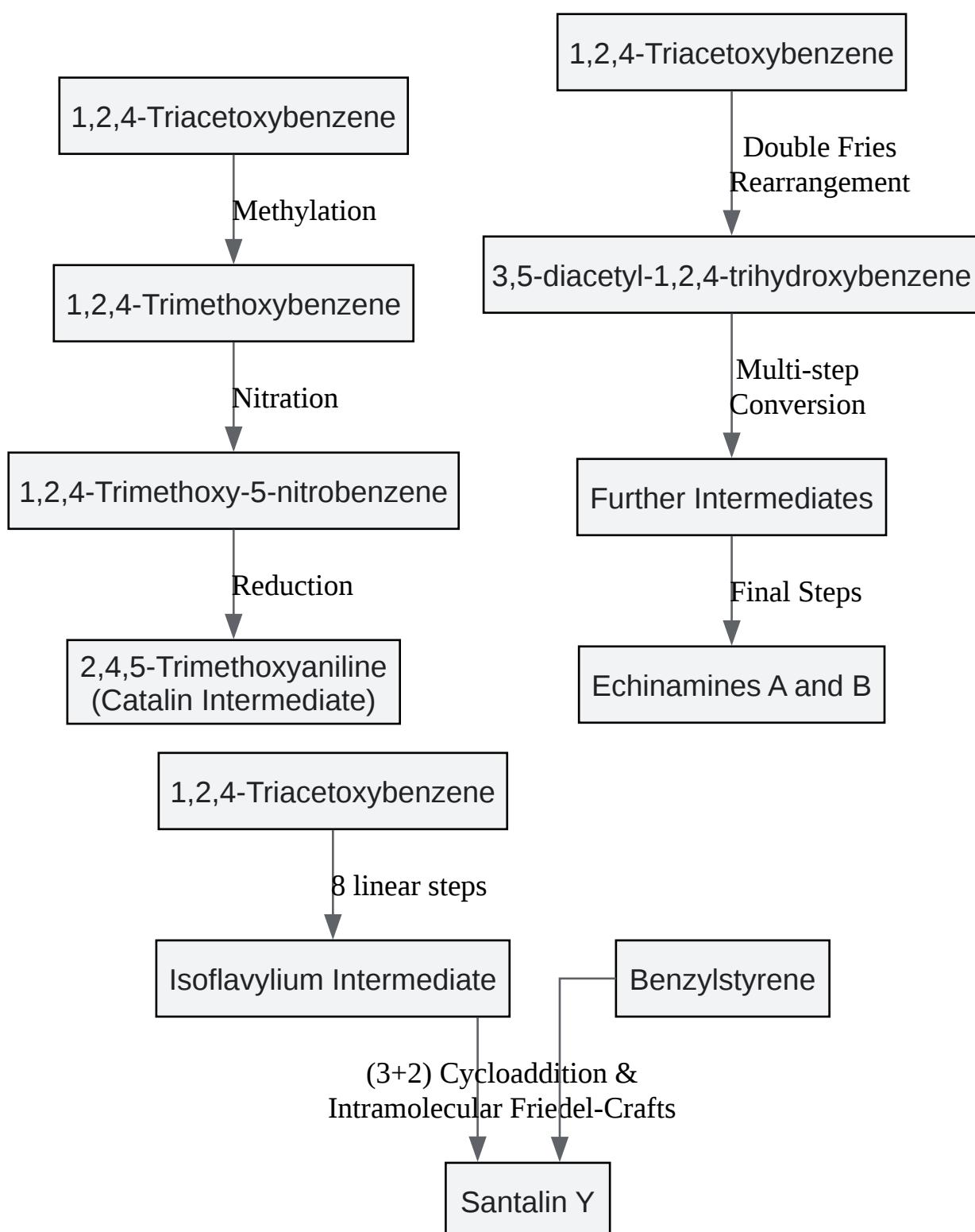
1,2,4-Triacetoxybenzene serves as a key starting material or intermediate in the synthesis of a diverse array of pharmaceutical and biologically active compounds. Its utility stems from the reactivity of the acetoxy groups, which can be hydrolyzed to phenols, and the aromatic ring, which can undergo various electrophilic substitution reactions.

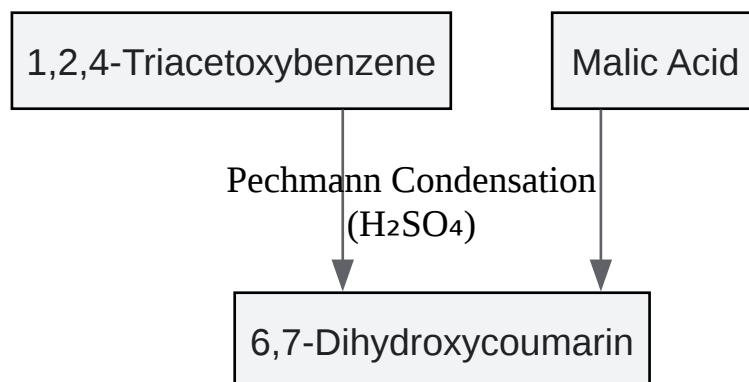
Intermediate for the Anti-Cataract Drug Catalin

1,2,4-Triacetoxybenzene is a crucial intermediate in the synthesis of the active pharmaceutical ingredient (API) for Catalin, a widely used medication for the treatment of cataracts. The synthetic route involves the conversion of **1,2,4-triacetoxybenzene** to 2,4,5-trimethoxyaniline.

Synthetic Pathway Overview:

The overall transformation of **1,2,4-triacetoxybenzene** to 2,4,5-trimethoxyaniline involves a three-step process: methylation, nitration, and subsequent reduction of the nitro group to an amine.



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